

Part 1: Chemical Identity & Physical Properties[1][2]

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Compound of Interest

Compound Name: 2,6-Di-tert-amyl-4-cresol

CAS No.: 56103-67-4

Cat. No.: B14638668

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Accurate identification is the first step in safety. This substance is a lipophilic hindered phenol, structurally analogous to BHT but with pentyl (amyl) substitution, increasing its lipophilicity and potential for bioaccumulation.

Property	Data / Specification
Chemical Name	2,6-Di-tert-amyl-4-cresol
Synonyms	2,6-Di-tert-pentyl-4-methylphenol; 2,6-bis(1,1-dimethylpropyl)-4-methylphenol
CAS Registry Number	56103-67-4 (Primary) / 38647-26-6 (Related Isomer)
Physical State	Solid (crystalline powder) or Viscous Liquid (depending on purity/temp)
Solubility	Insoluble in water; Soluble in organic solvents (acetone, toluene, ethanol)
Flash Point	> 100°C (Estimated; Combustible)
Molecular Formula	C ₁₇ H ₂₈ O

Part 2: Hazard Assessment (GHS Classification)

The primary disposal challenge for this compound is its severe aquatic toxicity. Unlike simple solvents, it does not degrade rapidly in water and must be kept out of all sewer systems.

Hazard Class	Category	Hazard Statement
Aquatic Toxicity (Acute)	Category 1	H400: Very toxic to aquatic life. [1]
Aquatic Toxicity (Chronic)	Category 1	H410: Very toxic to aquatic life with long-lasting effects.[1][2] [3]
Skin/Eye Irritation	Category 2	H315/H319: Causes skin and serious eye irritation.[1]
Sensitization	Category 1	H317: May cause an allergic skin reaction.

Critical Safety Directive:

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Zero-Discharge Policy: Under no circumstances should this chemical be poured down a sink or drain. Even trace amounts can trigger regulatory violations due to its high aquatic toxicity rating (LC50 < 1 mg/L).

Part 3: Pre-Disposal Handling & Segregation

Proper segregation prevents dangerous cross-reactions and ensures acceptance by waste management facilities.

Waste Stream Classification

- Primary Stream: Non-Halogenated Organic Solid/Liquid.
- Compatibility: Compatible with other non-halogenated solvents (e.g., acetone, hexane) and solids.
- Incompatibility: Oxidizers. Store away from nitric acid, perchlorates, and permanganates. Contact with strong oxidizers can cause rapid combustion.

Packaging Requirements

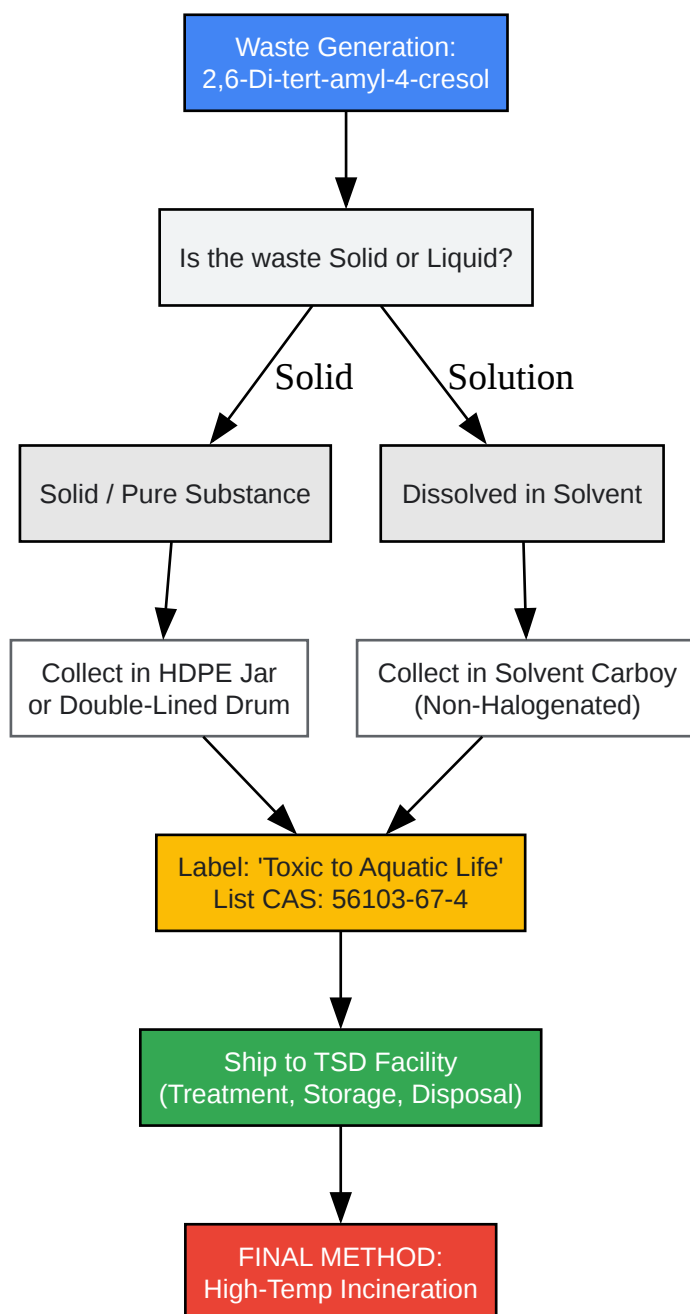
- Solid Waste: Collect in a high-density polyethylene (HDPE) wide-mouth jar or a double-lined fiber drum.
- Liquid Waste (Solutions): Collect in an HDPE or glass carboy. Ensure the cap is vented if there is any risk of off-gassing (unlikely for this stable phenol, but good practice for mixtures).
- Labeling: Affix a hazardous waste label clearly stating:
 - "Non-Halogenated Organic Waste"
 - "Contains: **2,6-Di-tert-amyl-4-cresol**"

- o "Toxic to Aquatic Life"^{[1][2][3]}

Part 4: Disposal Procedures & Workflow

The only acceptable disposal method for hindered phenols is high-temperature incineration. This ensures the complete destruction of the aromatic ring structure.

Disposal Decision Logic



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Figure 1: Decision tree for the segregation and packaging of **2,6-Di-tert-amyl-4-cresol** waste streams.

Step-by-Step Protocol

- Consolidation: Transfer waste into the designated container. If the substance is a solid powder, use a dedicated scoop to minimize dust generation.
- Solvent Rinsing: If the chemical was in a flask, triple-rinse the flask with a compatible solvent (e.g., acetone). Add the rinsate to the liquid waste container, not the sink.
- Debris Management: Contaminated gloves, paper towels, and weigh boats must be treated as solid hazardous waste. Do not dispose of them in regular trash.
- Handover: Contact your facility's EHS (Environmental Health & Safety) department for pickup. Declare the waste as "Environmentally Hazardous Substance, Solid, N.O.S. (**2,6-Di-tert-amyl-4-cresol**)".

Part 5: Emergency Spill Response

In the event of a spill, rapid containment is necessary to prevent environmental release.[2]

- Evacuate & PPE: Clear the immediate area. Don nitrile gloves, safety goggles, and a lab coat. If dust is present, use an N95 respirator.
- Containment:
 - Solid Spill: Cover with a plastic sheet to prevent dust dispersal.
 - Liquid/Solution Spill: Surround with absorbent booms or pillows.
- Cleanup:
 - Do not use water (this spreads the chemical into drains).
 - Scoop solids gently into a waste container.

- Absorb liquids with vermiculite or sand.
- Decontamination: Wipe the surface with a solvent-soaked rag (acetone or ethanol) followed by soapy water. Dispose of all rags as hazardous waste.

Part 6: Regulatory Compliance (US EPA)

- RCRA Status: While not explicitly listed as a P or U listed waste, it is regulated under the "Characteristic of Toxicity" if it exhibits specific properties, but primarily it is managed as Non-Halogenated Organic Waste.
- DOT Shipping Name: Environmentally hazardous substance, solid, n.o.s. (**2,6-Di-tert-amyl-4-cresol**).
- UN Number: UN 3077 (Solid) or UN 3082 (Liquid).
- Packing Group: III.

References

- U.S. Environmental Protection Agency (EPA). Substance Details - Phenol, 2,6-bis(1,1-dimethylpropyl)-4-methyl- (CAS 56103-67-4).^[4] EPA Substance Registry Services. Retrieved from [\[Link\]](#)
- National Institutes of Health (NIH). PubChem Compound Summary for CAS 128-37-0 (BHT - Analogous Hindered Phenol Data). PubChem.^[5] Retrieved from [\[Link\]](#)
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